

Technical Guide: Physicochemical Properties of 2-Bromo-4,5-dichloro-1H-imidazole

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Compound of Interest

Compound Name: 2-Bromo-4,5-dichloro-1H-imidazole

Cat. No.: B093351

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Introduction

2-Bromo-4,5-dichloro-1H-imidazole is a halogenated imidazole derivative. Imidazole rings are significant structural motifs in many pharmaceutical compounds and biologically active molecules. This document provides a concise technical overview of the known physical and chemical properties of **2-Bromo-4,5-dichloro-1H-imidazole**, a key intermediate in the synthesis of various organic compounds, including those with potential insecticidal activity.^[1] The strategic placement of bromo and chloro substituents makes it a versatile building block for further chemical modifications.

Chemical Structure and Identifiers

- IUPAC Name: **2-bromo-4,5-dichloro-1H-imidazole**
- Molecular Formula: C₃HBrCl₂N₂^{[1][2]}
- Molecular Weight: 215.86 g/mol ^{[1][2]}
- CAS Number: 16076-27-0^{[1][2]}
- SMILES: Clc1nc(Br)[nH]c1Cl^[1]

Physicochemical Data

The following table summarizes the key physical properties of **2-Bromo-4,5-dichloro-1H-imidazole**.

Property	Value	Source
Appearance	White to pale brown or pale grey crystals or powder	Thermo Fisher Scientific
Melting Point	223 °C (decomposes)	[1][3]
Boiling Point	Not available (decomposes)	N/A
Solubility	Data not readily available in common solvents.	N/A

Experimental Protocols

Detailed experimental procedures for the determination of all physical properties for this specific compound are not readily available in published literature. However, a general protocol for determining the melting point of imidazole derivatives, a common characterization technique, is described below.

Protocol: Melting Point Determination (Capillary Method)

This protocol outlines a standard method for determining the melting point of a solid crystalline compound like **2-Bromo-4,5-dichloro-1H-imidazole**.

Apparatus:

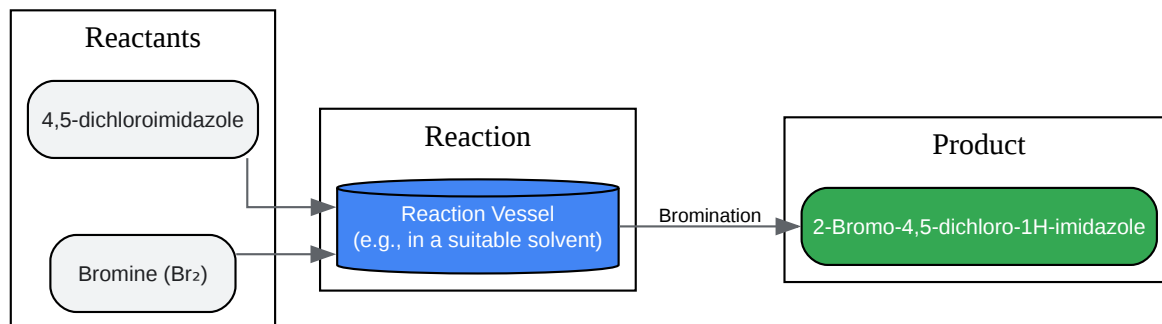
- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small sample of **2-Bromo-4,5-dichloro-1H-imidazole** is finely ground into a powder using a mortar and pestle to ensure uniform heat distribution.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently on a hard surface to pack the sample into the sealed end. This process is repeated until a column of 2-3 mm of tightly packed sample is achieved.
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus.
- **Heating and Observation:**
 - The apparatus is heated at a rapid rate initially until the temperature is about 15-20 °C below the expected melting point.
 - The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.
 - The sample is observed closely through the magnifying lens.
- **Melting Point Range Determination:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has melted into a clear liquid is recorded as the end of the melting range. For **2-Bromo-4,5-dichloro-1H-imidazole**, decomposition is observed at 223 °C.^{[1][3]} This would be noted by changes in color, gas evolution, or other visible signs of degradation.

Synthesis and Reactions

2-Bromo-4,5-dichloro-1H-imidazole is typically synthesized via the bromination of 4,5-dichloroimidazole.^[1] This reaction provides a direct route to this halogenated intermediate.



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Caption: Synthesis of **2-Bromo-4,5-dichloro-1H-imidazole**.

This intermediate is valuable in the synthesis of more complex molecules. For instance, it can be used to produce 1-methoxymethyl-2-bromo-4,5-dichloroimidazole, a compound noted for its potent insecticidal properties.^[1] It also serves as a precursor for synthesizing other 2-substituted 4,5-dichloroimidazoles.^[1]

Safety and Handling

2-Bromo-4,5-dichloro-1H-imidazole should be handled with care in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.

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References

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